

1-Ethynyl-4-fluorobenzene molecular weight and formula

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Compound of Interest

Compound Name: 1-Ethynyl-4-fluorobenzene

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An In-depth Technical Guide to **1-Ethynyl-4-fluorobenzene**

Introduction

1-Ethynyl-4-fluorobenzene, also known as 4-fluorophenylacetylene, is a versatile organic compound with the chemical formula C_8H_5F .^{[1][2][3]} It is characterized by a fluorinated benzene ring substituted with an ethynyl group.^[4] This structure makes it a valuable building block and intermediate in a wide range of chemical syntheses, particularly in the fields of pharmaceutical development, agrochemicals, and materials science.^{[4][5]} Its unique reactivity, attributed to the terminal alkyne and the fluorine atom, allows for the construction of complex molecular architectures.^[4] The compound typically appears as a white crystalline solid or a clear, colorless to yellow liquid after melting.^{[2][6]}

Physicochemical Properties

The key physical and chemical properties of **1-Ethynyl-4-fluorobenzene** are summarized below. This data is essential for its handling, storage, and application in experimental settings.

Property	Value
Molecular Formula	C ₈ H ₅ F[1][3]
Molecular Weight	120.12 g/mol [1]
CAS Number	766-98-3[1]
Appearance	White crystalline solid / Clear colorless to yellow liquid after melting[2][6]
Melting Point	26-27 °C[2][3]
Boiling Point	55-56 °C at 40 mmHg[3]
Density	1.048 g/mL at 25 °C[3]
Refractive Index	n ₂₀ /D 1.516[3]
Flash Point	29 °C (closed cup)[2]
Solubility	Insoluble in water; Soluble in chloroform, diethyl ether, acetone, dichloromethane, hexane, and ethanol.[2][3][6]
Storage Temperature	2-8°C[2][6]

Chemical Structure and Identifiers

The structure of **1-Ethynyl-4-fluorobenzene** is fundamental to its reactivity. The following diagram illustrates its 2D chemical structure.

Caption: 2D structure of **1-Ethynyl-4-fluorobenzene**.

Key Identifiers:

- IUPAC Name: **1-ethynyl-4-fluorobenzene**[1]
- SMILES: C#CC1=CC=C(C=C1)F[1]
- InChIKey: QXSWHQGIEKUBAS-UHFFFAOYSA-N[1]

- Synonyms: 4-Fluorophenylacetylene, (p-Fluorophenyl)acetylene[1][6][7]

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **1-Ethynyl-4-fluorobenzene**.

Spectrum Type	Solvent	Key Features / Notes
¹ H NMR	CDCl ₃	Spectrum available for analysis.[8]
¹⁹ F NMR	Toluene	Spectrum available for analysis.[9]
IR Spectra	Neat / ATR	Data has been recorded using FTIR and ATR-IR techniques. [1]
Mass Spectrometry	GC-MS	Mass spectral data is available.[8]
Raman Spectra	FT-Raman	Data has been recorded using a Bruker MultiRAM spectrometer.[1]

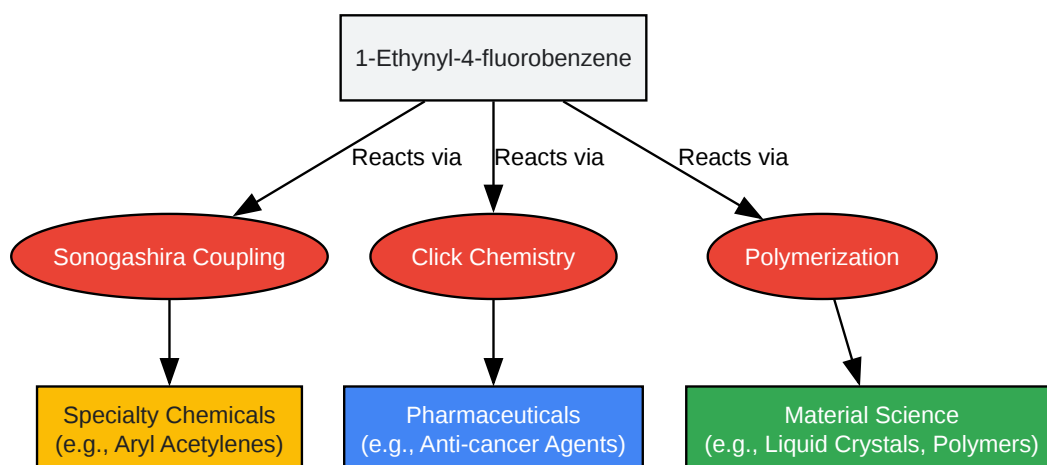
Applications in Research and Drug Development

1-Ethynyl-4-fluorobenzene is a pivotal intermediate in synthesizing a variety of high-value compounds. Its applications span multiple scientific domains.

- **Pharmaceutical Development:** It serves as a key building block in the synthesis of biologically active molecules and pharmaceuticals, including potential anti-cancer agents.[4]
- **Material Science:** The compound is utilized in the production of liquid crystals, polymers, and resins for high-performance coatings and adhesives.[2][4][6]
- **Organic Synthesis:** It is a common reagent in cross-coupling reactions. The terminal alkyne functionality makes it an ideal substrate for Sonogashira coupling, a powerful method for

forming carbon-carbon bonds.[6] It is also used in click chemistry reactions and for synthesizing aryl acetylenes.[6][7]

The following diagram illustrates the role of **1-Ethynyl-4-fluorobenzene** as a versatile precursor.



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Caption: Applications of **1-Ethynyl-4-fluorobenzene**.

Experimental Protocol: Sonogashira Coupling

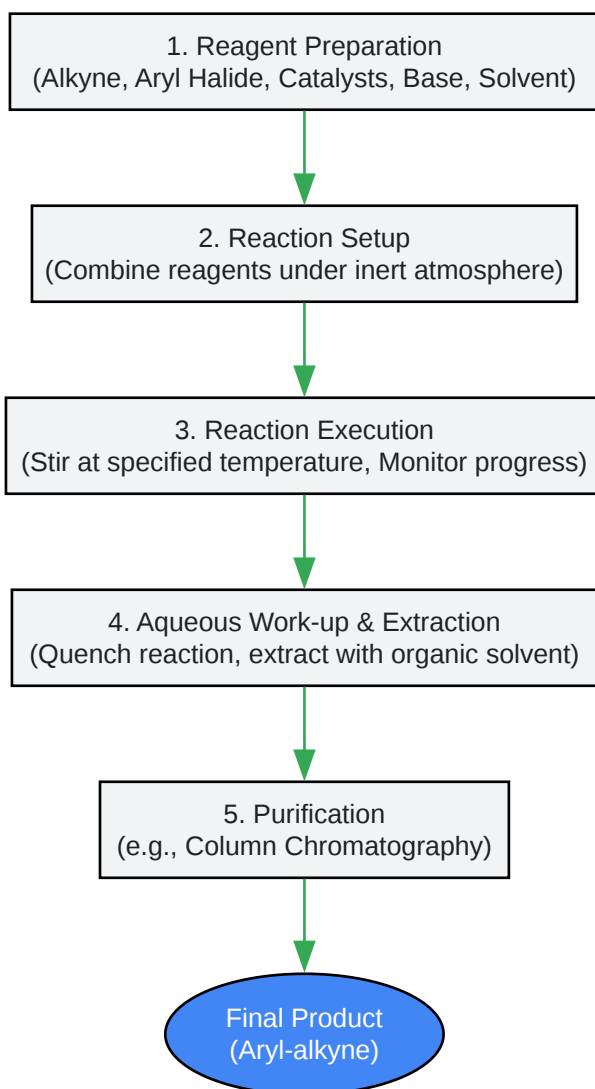
The Sonogashira coupling is a cornerstone reaction involving **1-Ethynyl-4-fluorobenzene**. It is used to couple terminal alkynes with aryl or vinyl halides.

General Reaction Scheme: The reaction couples **1-Ethynyl-4-fluorobenzene** with an aryl halide (Ar-X) in the presence of a palladium catalyst, a copper co-catalyst, and a base.

Typical Experimental Workflow: A general procedure for a Sonogashira coupling reaction involves the following steps, which can be adapted based on specific substrates and conditions.[10]

- **Reagent Preparation:** An aryl halide, **1-Ethynyl-4-fluorobenzene**, a palladium catalyst (e.g., $\text{PdCl}_2(\text{PPh}_3)_2$), a copper salt (e.g., CuI), and a suitable base (e.g., an amine like triethylamine) are assembled.
- **Reaction Setup:** The reagents are added to a reaction vessel under an inert atmosphere (e.g., nitrogen or argon) with a suitable solvent (e.g., THF or DMF).
- **Execution:** The mixture is stirred, often at room temperature or with gentle heating, until the reaction is complete, which is monitored by techniques like TLC or GC-MS.
- **Work-up:** The reaction mixture is quenched, typically with water or an aqueous solution, and the product is extracted using an organic solvent.
- **Purification:** The crude product is purified, commonly by column chromatography on silica gel, to yield the desired coupled product.

The workflow for this protocol is visualized below.



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Caption: Workflow for a typical Sonogashira coupling reaction.

Safety and Handling

1-Ethynyl-4-fluorobenzene is a flammable solid and requires careful handling. The pertinent hazard information is provided in the GHS classification table below.

Hazard Class	GHS Code	Description
Flammable Solid	H228	Flammable solid.[1][6]
Skin Irritation	H315	Causes skin irritation.[1][6]
Eye Irritation	H319	Causes serious eye irritation. [1][6]
Respiratory Irritation	H335	May cause respiratory irritation.[1][6]

Precautionary Measures:

- Keep away from heat, sparks, open flames, and hot surfaces.
- Use in a well-ventilated area.[2]
- Wear protective gloves, eye protection, and face protection.[3]
- In case of contact with skin or eyes, rinse immediately with plenty of water and seek medical advice.[3]
- Store in a cool, refrigerated (2-8°C), and well-ventilated place under an inert gas.[2][7]

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